

Depudecin: A Fungal Secondary Metabolite and Histone Deacetylase Inhibitor

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Compound of Interest

Compound Name: *Depudecin*

Cat. No.: *B143755*

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Executive Summary

Depudecin is a fungal secondary metabolite originally isolated from *Alternaria brassicicola*.^[1]^[2] It is a linear eleven-carbon polyketide characterized by the presence of two epoxide rings and six stereogenic centers.^[1] The primary mechanism of action of **Depudecin** is the inhibition of histone deacetylases (HDACs), placing it in a class of compounds with significant potential in oncology and other therapeutic areas.^[1]^[3] This technical guide provides a comprehensive overview of **Depudecin**, including its biosynthesis, mechanism of action, available quantitative data, and detailed experimental protocols for its study.

Discovery and Chemical Properties

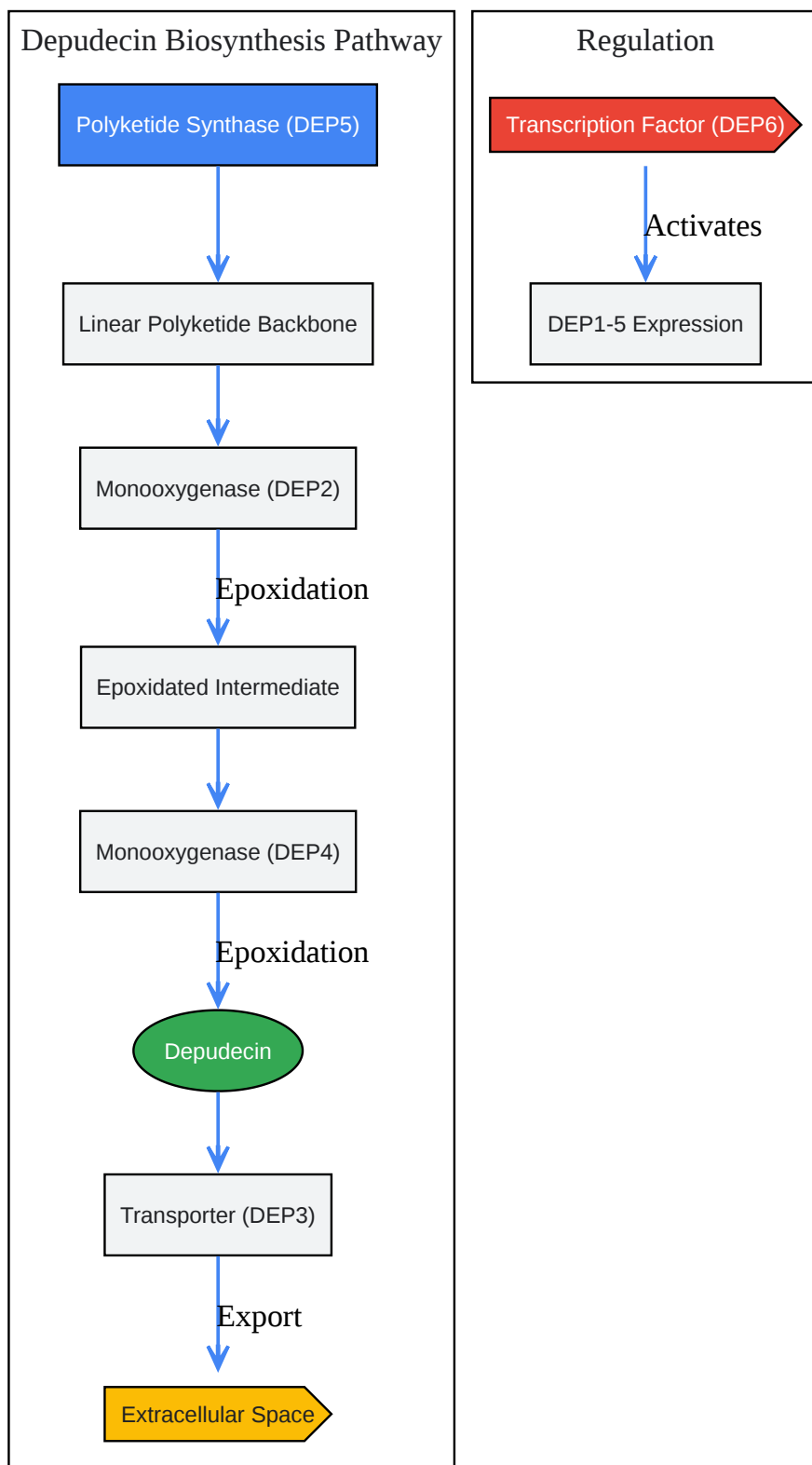
Depudecin was first identified in the culture broth of the fungus *Alternaria brassicicola* through a screen for compounds capable of inducing morphological reversion in NIH 3T3 cells transformed with v-ras and v-src oncogenes.^[1]

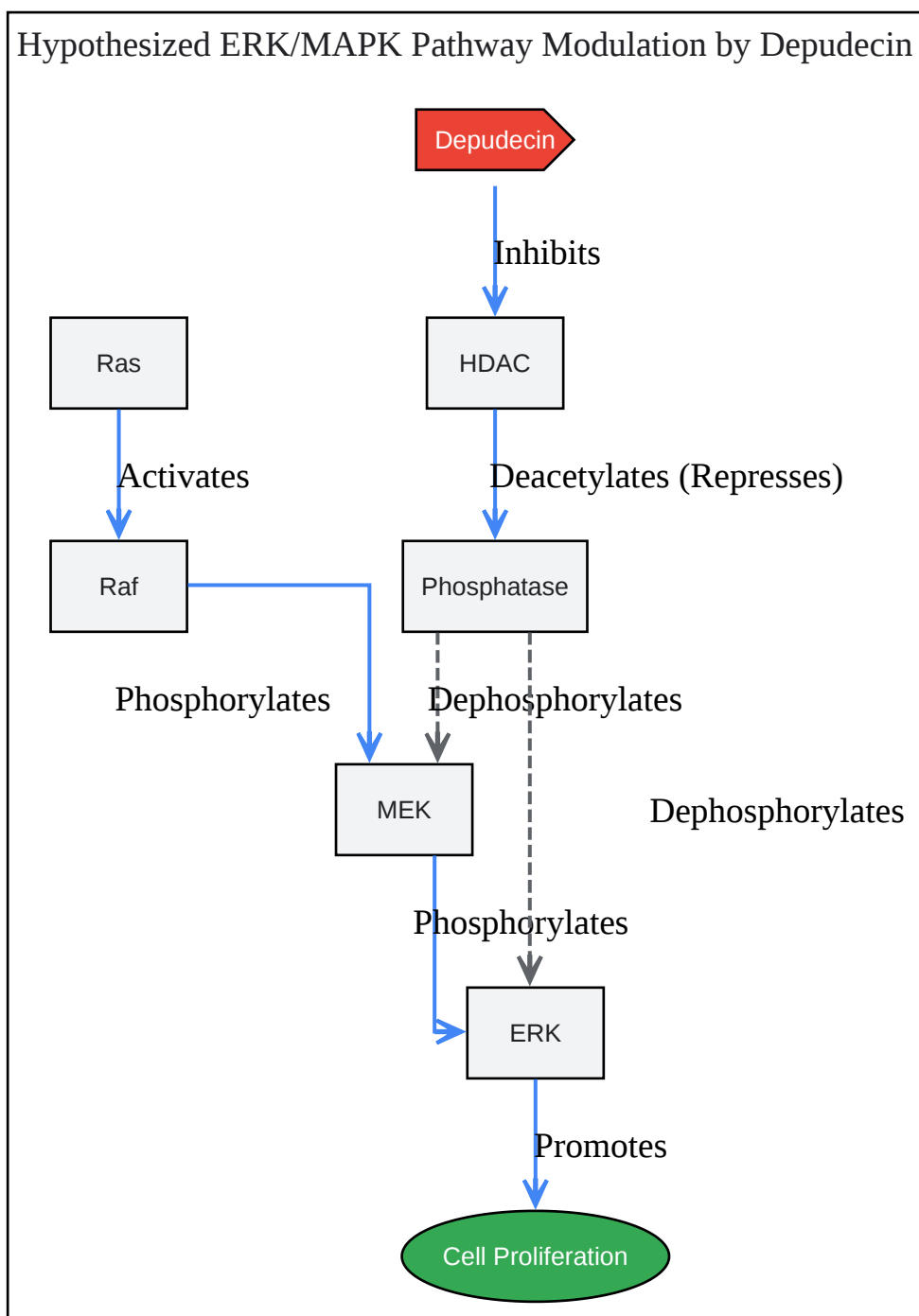
Table 1: Chemical and Physical Properties of **Depudecin**

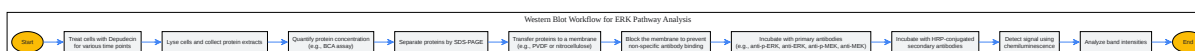
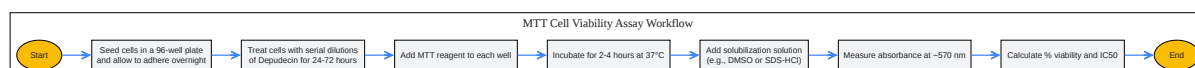
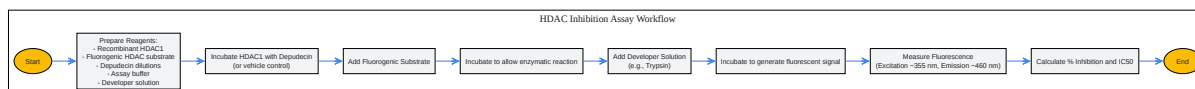
Property	Value	Source
Molecular Formula	C ₁₁ H ₁₆ O ₄	PubChem
Molecular Weight	212.24 g/mol	PubChem
IUPAC Name	(1R)-1-[(2S,3S)-3-[(E)-2-[(2S,3S)-3-[(1R)-1-hydroxyethyl]oxiran-2-yl]ethenyl]oxiran-2-yl]prop-2-en-1-ol	PubChem
CAS Number	139508-73-9	PubChem

Biosynthesis

The biosynthesis of **Depudecin** is governed by a dedicated gene cluster in *Alternaria brassicicola*, designated as the 'DEP' cluster.[4][5] This cluster contains six genes, DEP1 through DEP6, which orchestrate the assembly of the **Depudecin** molecule.[4][5] The core of the biosynthetic pathway is a type I reducing polyketide synthase (PKS) encoded by the DEP5 gene.[4] The subsequent tailoring of the polyketide backbone is carried out by two monooxygenases, encoded by DEP2 and DEP4, which are responsible for the formation of the characteristic epoxide rings.[4][5] The DEP6 gene encodes a transcription factor that regulates the expression of the other genes within the cluster.[4][5] The functions of the remaining genes, DEP1 and the transporter-encoding DEP3, are also integral to the production and secretion of **Depudecin**. [4][5]







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- 5. Biosynthesis and role in virulence of the histone deacetylase inhibitor depudecin from *Alternaria brassicicola* - PubMed [pubmed.ncbi.nlm.nih.gov]
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